

Navigating the Regulatory Maze: A Comparative Guide to Omeprazole Metabolite Analysis

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Compound of Interest

Compound Name: 4-Hydroxy Omeprazole Sulfone

CAS No.: 1346600-70-1

Cat. No.: B585648

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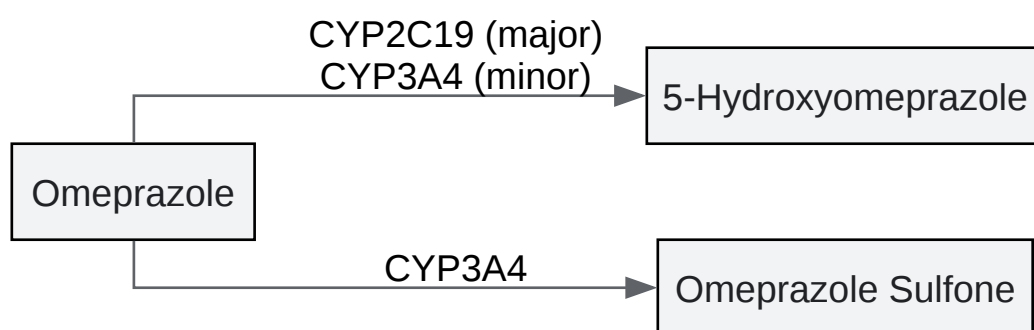
In the landscape of pharmaceutical development, rigorous bioanalytical method validation is the bedrock upon which regulatory approval is built. For a widely prescribed proton pump inhibitor like omeprazole, a thorough understanding of its metabolic fate is paramount for both efficacy and safety assessment. This guide, designed for the discerning scientist, provides an in-depth comparison of analytical methodologies for omeprazole and its principal metabolites, grounded in current regulatory expectations. We will delve into the causality behind experimental choices, offering a framework for developing robust and reliable bioanalytical assays that satisfy global regulatory standards.

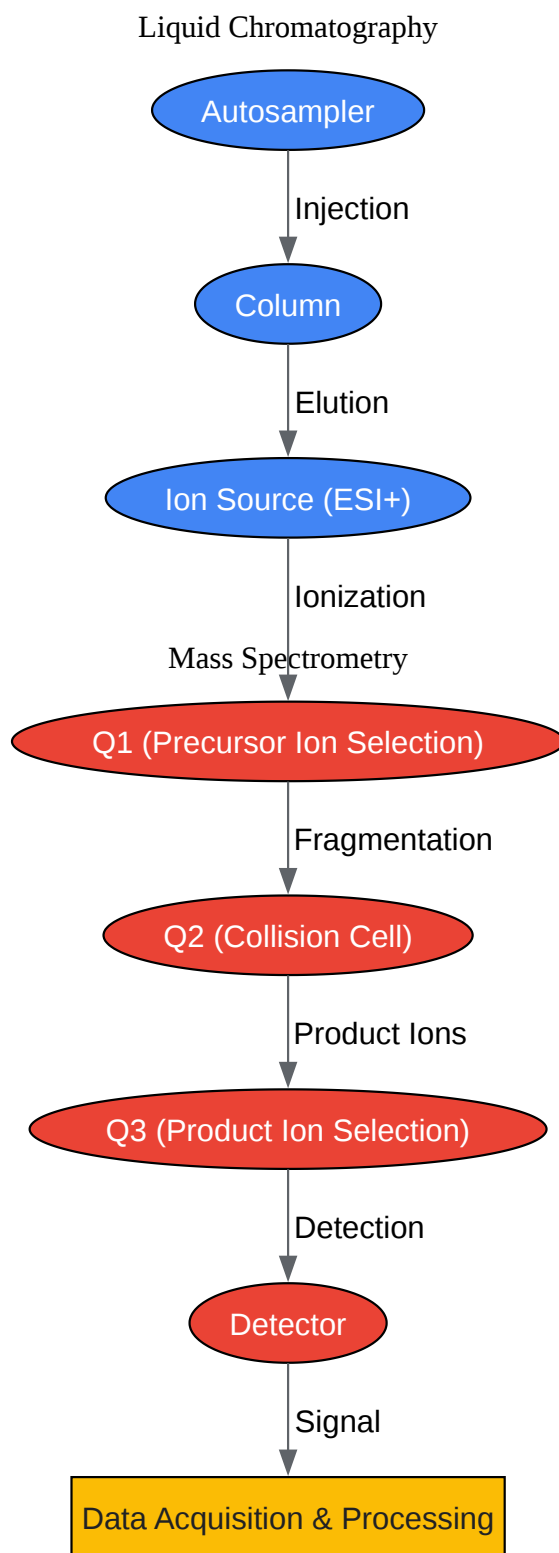
The Metabolic Journey of Omeprazole: A Regulatory Imperative

Omeprazole undergoes extensive hepatic metabolism, primarily orchestrated by the cytochrome P450 enzymes, CYP2C19 and CYP3A4.^{[1][2]} This enzymatic activity results in the formation of several key metabolites, most notably 5-hydroxyomeprazole and omeprazole sulfone.^{[1][3]} The genetic polymorphism of CYP2C19 can lead to significant inter-individual

variability in omeprazole clearance, making the accurate quantification of both the parent drug and its metabolites a critical aspect of clinical pharmacokinetics and bioequivalence studies.[4] [5] Regulatory bodies such as the International Council for Harmonisation (ICH), the U.S. Food and Drug Administration (FDA), and the European Medicines Agency (EMA) have established comprehensive guidelines for bioanalytical method validation to ensure the reliability of these crucial measurements.[6][7][8][9][10][11][12][13]

The following diagram illustrates the primary metabolic pathways of omeprazole:





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